

In-Depth Technical Guide: Molecular Weight of Lamivudine-15N2,13C

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Compound of Interest

Compound Name: Lamivudine-15N2,13C

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This document provides a detailed overview of the molecular weight of the isotopically labeled compound, **Lamivudine-15N2,13C**, intended for researchers, scientists, and professionals in drug development.

Quantitative Data Summary

The molecular characteristics of **Lamivudine-15N2,13C** are summarized in the table below. This data is crucial for a variety of experimental applications, including its use as an internal standard in quantitative analysis by mass spectrometry.

Parameter	Value	Reference
Chemical Name	Lamivudine-15N2,13C	[1][2]
Molecular Formula	C ₇ ¹³ CH ₁₁ N ₂ ¹⁵ N ₂ O ₃ S	[1][2]
Molecular Weight	232.24 g/mol	[1]
Alternate Name	4-Amino-1-[(2R,5S)-2-(hydroxymethyl)-1,3-oxathiolan-5-yl]-2(1H)-pyrimidinone-15N2,13C	
Primary Use	Labelled Lamivudine antiviral for research purposes.	

Methodologies for Molecular Weight Determination

The molecular weight of an isotopically labeled compound such as **Lamivudine-15N2,13C** is determined by calculating the sum of the atomic masses of its constituent atoms, taking into account the specific isotopes incorporated.

Calculation Protocol:

The molecular weight is calculated based on the following atomic masses:

- Carbon-12 (^{12}C): ~12.011 amu (for the 7 carbon atoms)
- Carbon-13 (^{13}C): ~13.00335 amu (for the 1 labeled carbon atom)
- Hydrogen (^1H): ~1.008 amu
- Nitrogen-14 (^{14}N): ~14.007 amu (for the 1 unlabeled nitrogen atom)
- Nitrogen-15 (^{15}N): ~15.00011 amu (for the 2 labeled nitrogen atoms)
- Oxygen (^{16}O): ~15.999 amu
- Sulfur (^{32}S): ~32.06 amu

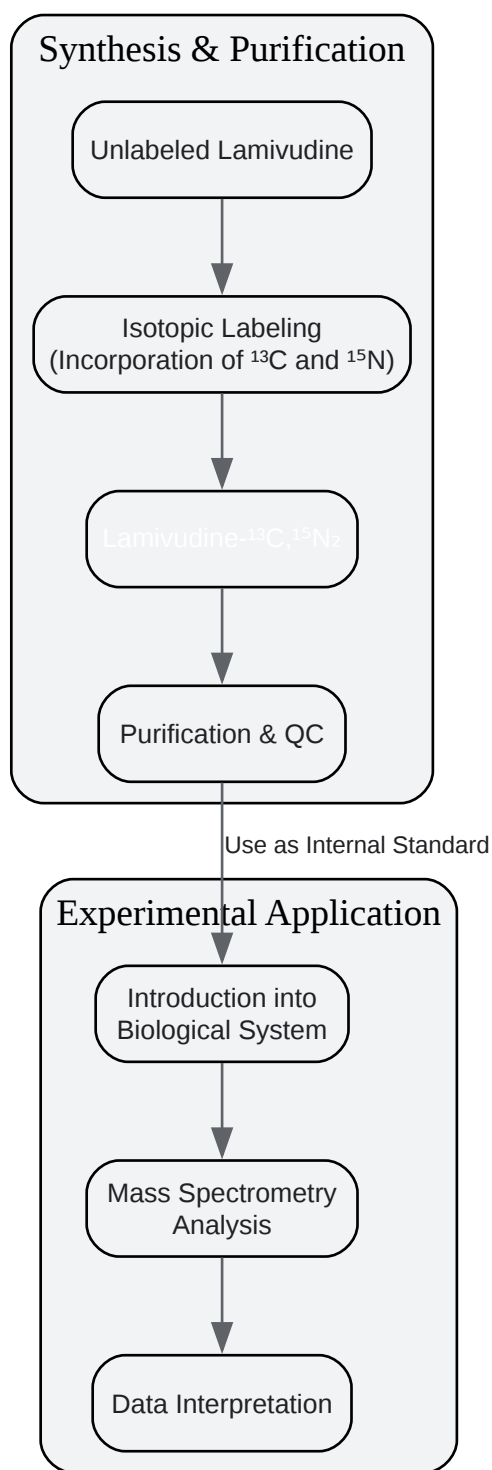
The molecular formula $\text{C}_7^{13}\text{CH}_{11}\text{N}^{15}_2\text{N}_2\text{O}_3\text{S}$ indicates the presence of:

- 7 atoms of the most common isotope of Carbon (^{12}C).
- 1 atom of the Carbon-13 isotope (^{13}C).
- 11 atoms of Hydrogen (^1H).
- 1 atom of the most common isotope of Nitrogen (^{14}N).
- 2 atoms of the Nitrogen-15 isotope (^{15}N).
- 3 atoms of Oxygen (^{16}O).
- 1 atom of Sulfur (^{32}S).

The sum of the masses of these atoms results in the final molecular weight of the compound.

Logical Workflow for Isotopic Labeling

The following diagram illustrates the conceptual workflow for creating and utilizing an isotopically labeled compound in a research context.



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Conceptual workflow for the synthesis and application of isotopically labeled Lamivudine.

Disclaimer: This document is intended for informational purposes for a scientific audience. The provided data is based on publicly available information.

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References

- 1. scbt.com [scbt.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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